

Essential Safety and Operational Guide for Handling Dup 747

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Compound of Interest

Compound Name: Dup 747

Cat. No.: B1670993

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This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Dup 747**, a potent analgesic drug that acts as a selective kappa-opioid receptor agonist. The following protocols are designed to ensure the safe handling and disposal of this compound in a laboratory setting.

Compound Information and Hazard Identification

Dup 747 is classified as toxic if swallowed, causes skin and eye irritation, and may cause respiratory irritation. It is also very toxic to aquatic life with long-lasting effects.^[1]

Quantitative Data Summary

| Property | Value | Source |
|----------------|-------------------------|---------------|
| CAS Number | 142515-44-4 | TargetMol SDS |
| Appearance | Combustible Solid | TargetMol SDS |
| Melting Point | 159-164°C | TargetMol SDS |
| Boiling Point | 210-220°C (at 0.5 mmHg) | TargetMol SDS |
| Vapor Pressure | < 0.0075 mm Hg at 68° F | TargetMol SDS |
| Solubility | No data available | TargetMol SDS |
| Log Kow | 4.10 | TargetMol SDS |

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **Dup 747** to prevent exposure through inhalation, skin contact, or ingestion.

Recommended PPE for Handling **Dup 747**

| Protection Type | Specific Equipment | Rationale |
|------------------------|--|--|
| Eye/Face Protection | Tightly fitting safety goggles or a full-face respirator. | To prevent eye irritation from dust or splashes.[2][3] |
| Skin Protection | Chemical impermeable gloves (e.g., nitrile rubber), and protective clothing to cover the body. | To prevent skin irritation and absorption.[1][3] |
| Respiratory Protection | Use only in a well-ventilated area. If dust or aerosols are generated, a full-face respirator with an appropriate filter should be used. | To prevent respiratory tract irritation. |

Operational and Handling Protocols

Adherence to strict operational protocols is essential for the safe handling of **Dup 747**.

Experimental Protocol: Safe Handling of **Dup 747**

- Preparation and Engineering Controls:
 - Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.
 - Ensure that an eyewash station and safety shower are readily accessible.
 - Prohibit eating, drinking, and smoking in the handling area.
- Donning PPE:

- Before handling the compound, put on all required PPE as specified in the table above.
- Compound Handling:
 - Handle **Dup 747** as a combustible solid. Avoid the formation of dust and aerosols.
 - Use non-sparking tools to prevent ignition.
 - Avoid contact with skin and eyes.
- Storage:
 - Store the container tightly closed in a dry, cool, and well-ventilated place.
 - Keep away from open flames and incompatible materials.
- Accidental Release Measures:
 - In case of a spill, evacuate personnel to a safe area.
 - Remove all sources of ignition.
 - Wear appropriate PPE and use spark-proof tools and explosion-proof equipment for cleanup.
 - Collect the spilled material and place it in a suitable, closed container for disposal.
 - Prevent the chemical from entering drains, as it is toxic to aquatic life.

Disposal Plan

Proper disposal of **Dup 747** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

Disposal Protocol for Dup 747

- Waste Segregation:

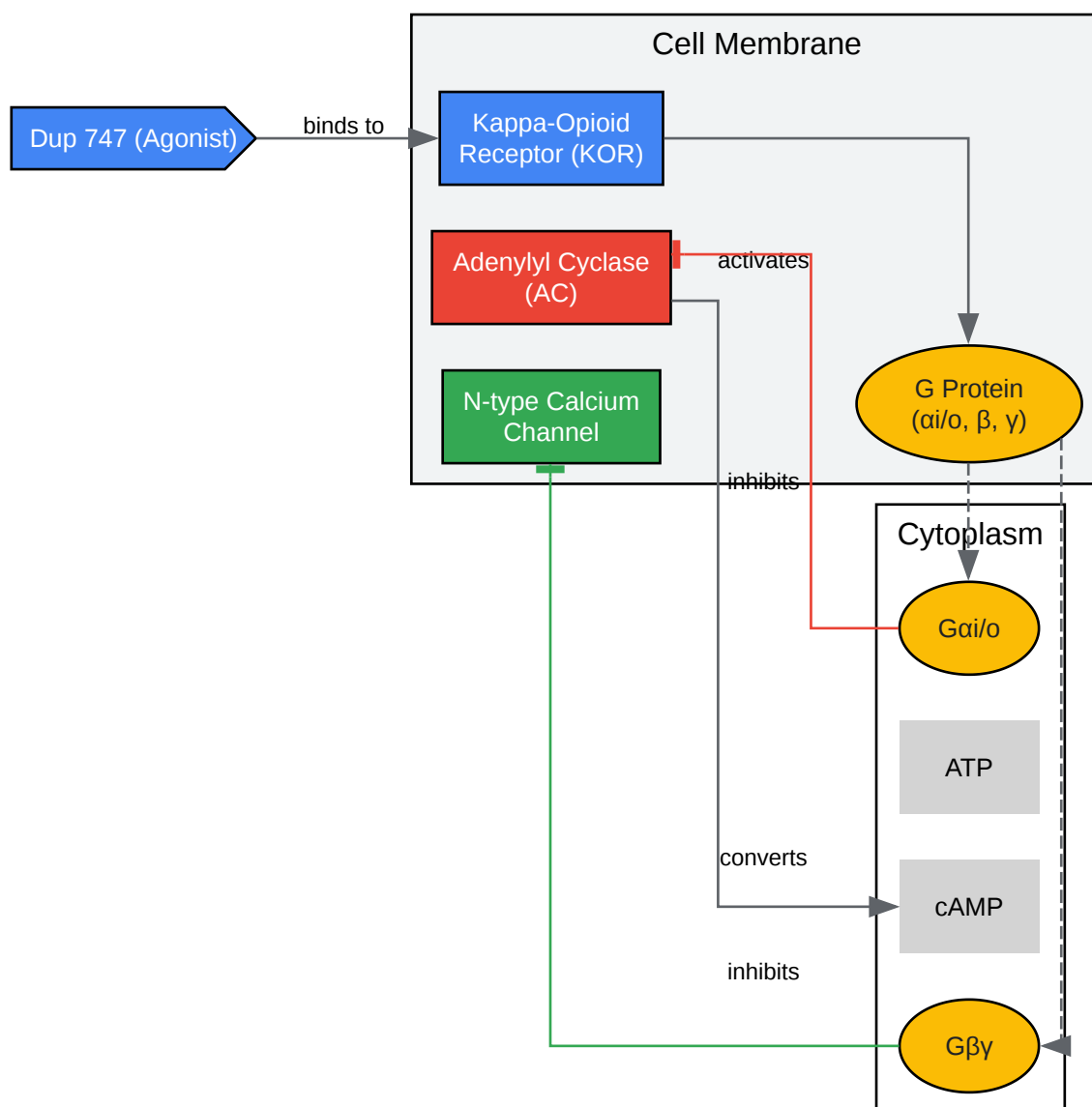
- Collect all waste materials containing **Dup 747**, including unused compound, contaminated labware, and PPE, in a designated, properly labeled, and sealed hazardous waste container.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the chemical name "**Dup 747**". Include the date of waste accumulation.
- Storage of Waste:
 - Store the sealed hazardous waste container in a designated, secure area away from incompatible materials.
- Disposal:
 - Dispose of the contents and container in accordance with all applicable federal, state, and local regulations.
 - Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal by a licensed hazardous waste management company.

Signaling Pathway and Experimental Workflow

Dup 747 is a selective kappa-opioid receptor (KOR) agonist. KORs are G protein-coupled receptors (GPCRs) that, when activated, initiate a signaling cascade.

Kappa-Opioid Receptor Signaling Pathway

The following diagram illustrates the primary signaling pathway activated by a KOR agonist like **Dup 747**. Activation of the KOR by an agonist leads to the dissociation of the G protein into its Gαi/o and Gβγ subunits. The Gαi/o subunit inhibits adenylyl cyclase, decreasing cAMP levels. The Gβγ subunit can modulate ion channels, such as inhibiting N-type calcium channels.



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